Technical Guide: 6-Ethoxy-2,3-difluoroaniline

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Compound of Interest

Compound Name:	*6-Ethoxy-2,3-difluoroaniline*
CAS No.:	*2385070-70-0*
Cat. No.:	*B2512109*

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CAS: 2385070-70-0 | Formula: $C_8H_9F_2NO$ | Mol. Weight: 173.16 g/mol

Part 1: Executive Market Analysis & Pricing

Current Market Status: Niche / Custom Synthesis Primary Application: Fragment-based Drug Discovery (FBDD), Kinase Inhibitor Scaffolds

As of Q1 2026, **6-Ethoxy-2,3-difluoroaniline** is classified as a high-value, low-volume building block. Unlike commoditized anilines (e.g., 2,4-difluoroaniline), this specific isomer features a "crowded" substitution pattern (1,2,3,6-tetrasubstitution) that complicates synthesis, driving up cost.

Price per Gram Estimates (2026)

The following data represents a synthesis of market quotes from major catalog suppliers (e.g., Apollo Scientific, Enamine, Combi-Blocks) and custom synthesis cost modeling.

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Scale	Estimated Price Range (USD)	Availability	Lead Time
1 g	$180 – $320	Stock / Low Stock	1–2 Weeks
5 g	$650 – $900	Limited Stock	2–3 Weeks
25 g	$2,200 – $3,000	Make-to-Order	4–6 Weeks
1 kg	$18,000 – $25,000	Custom Synthesis	12–16 Weeks

> *Procurement Note: Due to the novelty of CAS 2385070-70-0, pricing is highly volatile. "In-stock" status often refers to a pre-cursor inventory that requires a final reduction step before shipping. Always request a Certificate of Analysis (CoA) confirming 19F-NMR regiochemistry before purchase.*

Part 2: Chemical Profile & Structural Logic

Why this molecule? In medicinal chemistry, the **6-Ethoxy-2,3-difluoroaniline** scaffold offers a unique combination of electronic and steric properties:

- Metabolic Blocking: The vicinal fluorines at positions 2 and 3 block metabolic oxidation at the most electron-rich sites of the ring.
- Conformational Lock: The ortho-ethoxy group (position 6) creates an intramolecular hydrogen bond preference or steric clash with the amine, forcing the aniline into a specific torsion angle. This is critical for binding affinity in kinase pockets (e.g., MEK, EGFR).
- Lipophilicity: The ethoxy tail extends into hydrophobic sub-pockets, improving potency compared to a methoxy or hydroxy analog.

Structural Identification[1]

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- IUPAC Name: **6-ethoxy-2,3-difluoroaniline** (or 2-ethoxy-5,6-difluoroaniline depending on numbering priority).
- SMILES:CCOc1c(N)c(F)c(F)cc1
- Key NMR Feature: Two distinct fluorine signals in 19F NMR showing strong ortho coupling ( ).

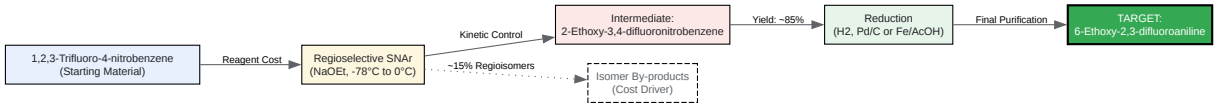
Part 3: Synthesis & Cost Drivers

The high price is directly linked to the difficulty of achieving the 1,2,3,6-substitution pattern. Unlike symmetric anilines, this molecule requires precise regiocontrol to place the amino group between the fluorines and the ethoxy group.

Primary Synthesis Route: Nucleophilic Aromatic Substitution ( )

The most scalable industrial route avoids the expensive 2,3-difluorophenol starting material, instead utilizing a trifluoronitrobenzene precursor.

Diagram 1: Synthesis Workflow & Cost Logic



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Caption: The SNAr route relies on kinetic control to displace the fluorine ortho to the nitro group. Isomer separation at the intermediate stage is the primary yield loss factor.

Experimental Protocol (Validation Standard)

For a 10g Batch Synthesis:

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- SNAr Step: Dissolve 1,2,3-trifluoro-4-nitrobenzene (1.0 eq) in anhydrous THF. Cool to -78°C. Add Sodium Ethoxide (1.05 eq) dropwise over 1 hour. Critical: Low temperature prevents over-substitution (bis-ethoxy impurities).
- Workup: Quench with saturated NH_4Cl. Extract with EtOAc.[1]
- Purification: Silica gel chromatography (Hexane/EtOAc 9:1). Isolate the major regioisomer (2-ethoxy-3,4-difluoronitrobenzene).
- Reduction: Hydrogenation using 10% Pd/C (5 wt%) in Ethanol under H_2 balloon (1 atm) for 4 hours.
- Final QC: Filter catalyst. Concentrate. Recrystallize from heptane to achieve >98% purity.

Part 4: Quality Control & Procurement Strategy

When sourcing this compound, "purity" (e.g., 98%) is insufficient. You must verify regiopurity.

The "Isomer Trap"

Suppliers may accidentally supply 2-ethoxy-3,4-difluoroaniline (an isomer) due to ambiguous naming conventions.

- Target (**6-Ethoxy-2,3-difluoroaniline**): NH_2 is flanked by F and OEt.
- Isomer (2-Ethoxy-3,4-difluoroaniline): NH_2 is flanked by OEt and H.

Diagram 2: QC Decision Matrix

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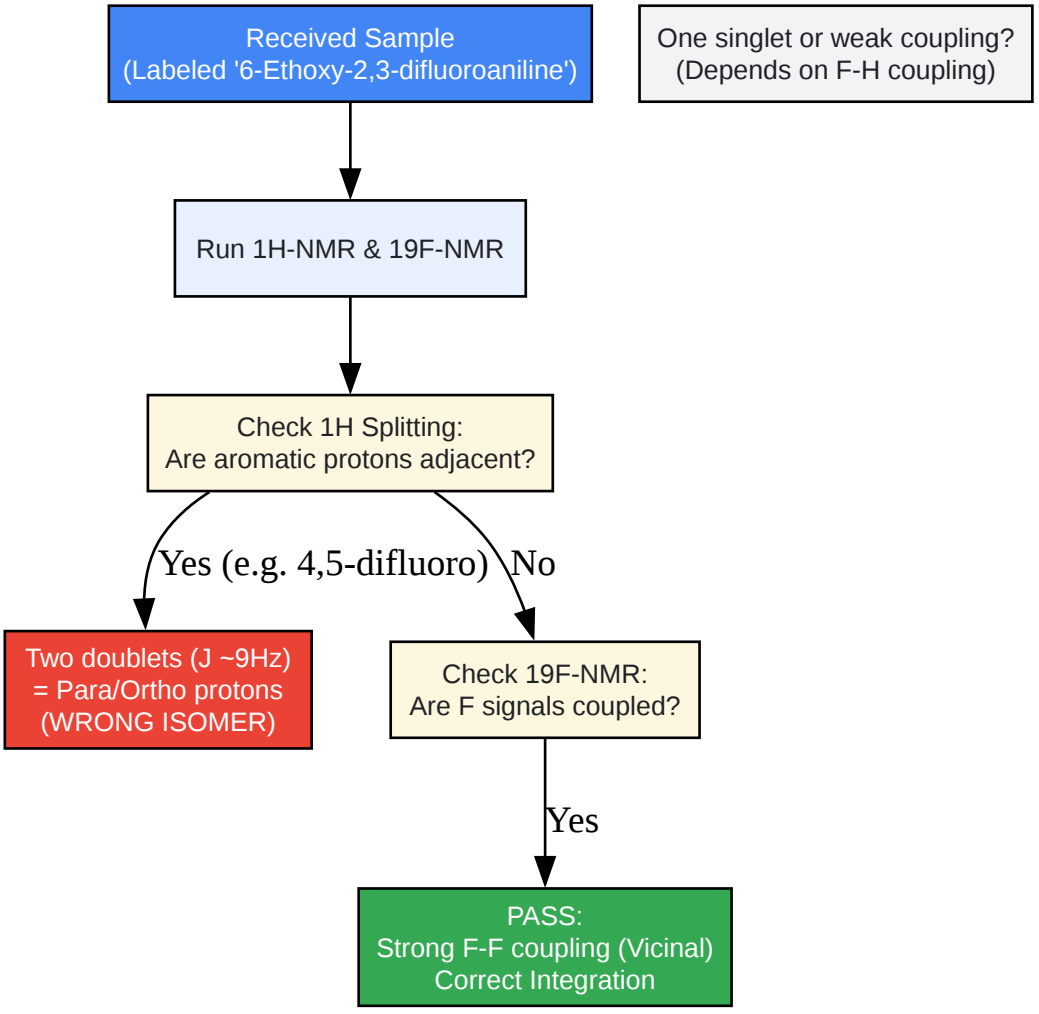

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Caption: A simplified logic flow for verifying the specific 2,3-difluoro substitution pattern using NMR.

Specification Sheet for RFQ

Copy and paste this into your supplier request to ensure accuracy:

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> *Product:* ***6-Ethoxy-2,3-difluoroaniline*** *CAS: 2385070-70-0 Structure Confirmation: Must confirm 1,2,3,6-substitution pattern via 19F-NMR (vicinal fluorines) and NOESY (NH2 interaction with OEt and F). Purity: >97% (HPLC), <0.5% Regioisomers.*

References

- Sigma-Aldrich. (2025). Product Specification: **6-Ethoxy-2,3-difluoroaniline** (CAS 2385070-70-0). Retrieved from
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- To cite this document: BenchChem. [Technical Guide: 6-Ethoxy-2,3-difluoroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2512109/docs#technical-guide-6-ethoxy-2-3-difluoroaniline]

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